

Preparation of Nerandomilast Dihydrate Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: *Nerandomilast dihydrate*

Cat. No.: *B15573323*

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **Nerandomilast dihydrate** using Dimethyl Sulfoxide (DMSO) as the solvent. **Nerandomilast dihydrate** is an orally active and potent inhibitor of phosphodiesterase 4B (PDE4B), with an IC₅₀ of 7.2 nM.^{[1][2][3][4]} It is under investigation for its potential therapeutic applications in inflammatory conditions, allergic diseases, and pulmonary fibrosis.^{[1][2][3][4][5]} Accurate and consistent preparation of stock solutions is critical for reliable and reproducible experimental results in in vitro and in vivo studies. This protocol outlines the necessary steps to achieve a stable and usable stock solution.

Physicochemical and Biological Properties of Nerandomilast Dihydrate

Nerandomilast dihydrate is a small molecule inhibitor with distinct properties relevant to its handling and use in research.

Property	Value	Reference
Synonyms	BI 1015550 dihydrate	[1]
Molecular Formula	C20H29ClN6O4S	[1]
Molecular Weight	485.00 g/mol	[1]
Appearance	White to off-white solid	[1]
Purity	>98% (as specified by supplier)	[6]
Target	Phosphodiesterase 4B (PDE4B)	[4][5]
IC50	7.2 nM	[1][2][3][4]
Solubility in DMSO	25 mg/mL (51.55 mM)	[1]

Experimental Protocol: Preparation of a 10 mM Nerandomilast Dihydrate Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **Nerandomilast dihydrate** in DMSO. This concentration is a common starting point for subsequent dilutions for various cellular and biochemical assays.

Materials:

- **Nerandomilast dihydrate** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Procedure:

- Pre-weighing Preparations:
 - Ensure the analytical balance is calibrated and level.
 - Place a sterile microcentrifuge tube on the balance and tare to zero.
- Calculating the Required Mass:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of **Nerandomilast dihydrate** is calculated as follows:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 485.00 \text{ g/mol} * 1000 \text{ mg/g} = 4.85 \text{ mg}$
 - Carefully weigh 4.85 mg of **Nerandomilast dihydrate** powder into the tared microcentrifuge tube.
- Dissolution in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the weighed powder.
 - It is crucial to use fresh, high-purity DMSO, as hygroscopic (water-absorbing) DMSO can significantly impact the solubility of the compound.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Ensuring Complete Solubilization:
 - Tightly cap the tube and vortex for 1-2 minutes until the compound is completely dissolved.
 - For **Nerandomilast dihydrate**, gentle warming and sonication may be required to achieve full dissolution.[\[1\]](#)[\[7\]](#) A water bath set to 37-60°C can be used, but prolonged heating should be avoided to prevent degradation.[\[1\]](#)[\[7\]](#) Visually inspect the solution against a light source to ensure no particulates are present.

- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.[\[1\]](#)[\[6\]](#)
 - Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.
 - Store the aliquots at -20°C or -80°C for long-term stability.[\[1\]](#)[\[6\]](#)

Storage and Stability:

Storage Temperature	Shelf Life
-20°C	1 month
-80°C	6 months

Data sourced from multiple suppliers and general guidelines for small molecule inhibitors.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Safety Precautions

While a specific Safety Data Sheet (SDS) for the dihydrate form was not found, the SDS for Nerandomilast provides important safety information.[\[8\]](#)

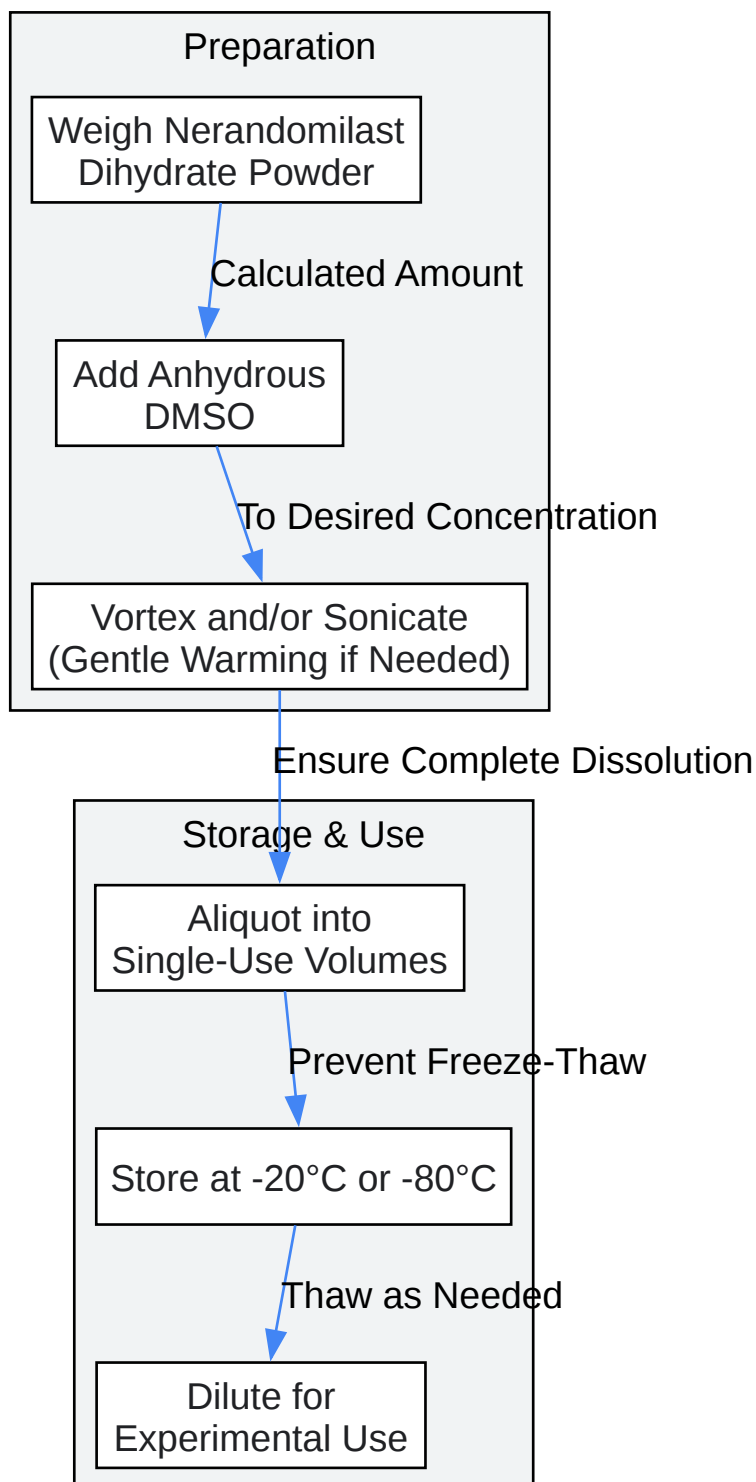
- Handling: Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[\[8\]](#) Avoid inhalation of dust and contact with skin and eyes.[\[8\]](#)
- Health Hazards: May be harmful if swallowed.[\[8\]](#) It is suspected of damaging fertility or the unborn child and may cause damage to organs through prolonged or repeated exposure.[\[8\]](#)
- First Aid: In case of contact with eyes or skin, flush immediately and thoroughly with water.[\[8\]](#) If inhaled, move to fresh air. If swallowed, rinse mouth with water.[\[8\]](#) Seek medical attention in all cases of exposure.

Application Notes

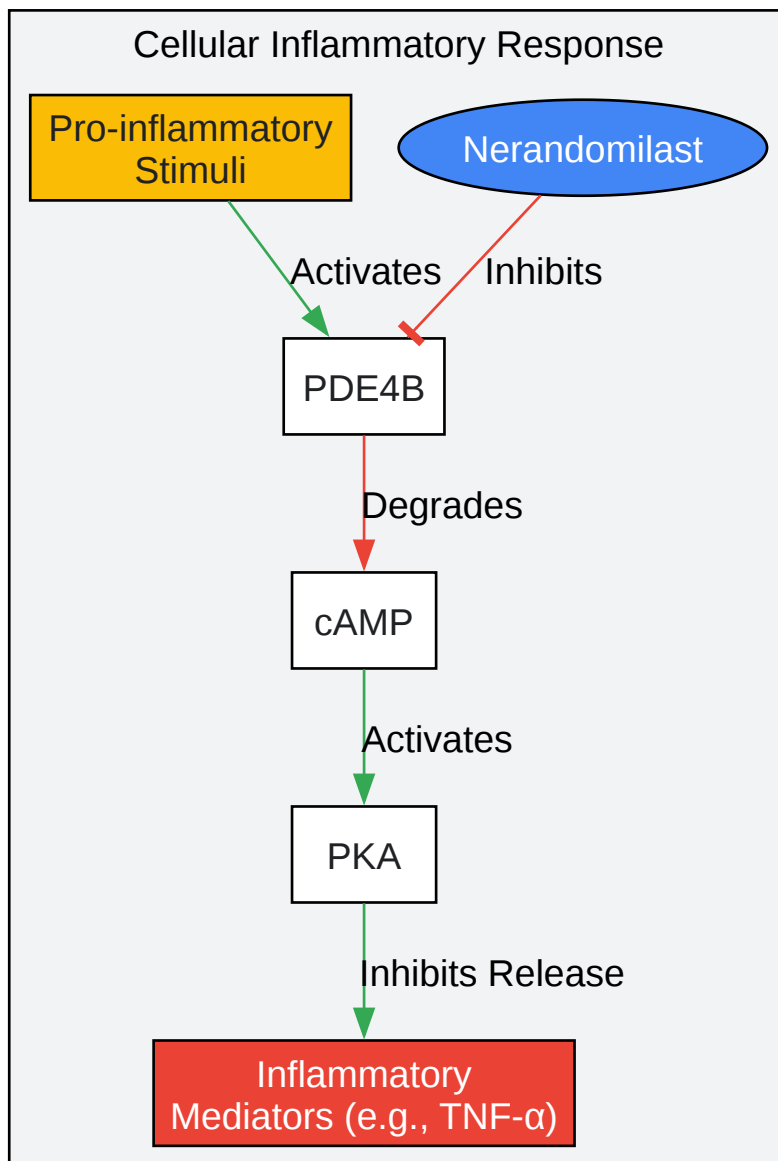
- **Final DMSO Concentration in Assays:** When preparing working solutions for cell-based assays, ensure the final concentration of DMSO in the culture medium is low, typically less than 0.1% (v/v), to avoid cellular toxicity.^{[6][9]} Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- **Preventing Precipitation:** When diluting the DMSO stock solution into an aqueous buffer or cell culture medium, it is best to perform serial dilutions in DMSO first before the final dilution into the aqueous solution.^[9] This helps to prevent the compound from precipitating out of solution.^[9]
- **Mechanism of Action:** Nerandomilast is an inhibitor of PDE4B, which is involved in the inflammatory cascade. By inhibiting PDE4B, Nerandomilast is thought to reduce the release of pro-inflammatory cytokines such as TNF- α and IL-2.^{[1][3][7]}

Visualized Workflow and Signaling Pathway

Workflow for Nerandomilast Dihydrate Stock Solution Preparation



Simplified Signaling Pathway of Nerandomilast



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